

"physical properties of isopropoxy(phenyl)silane density viscosity"

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Compound of Interest

Compound Name: *Isopropoxy(phenyl)silane*

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Technical Guide: Physical Properties of Isopropoxy(phenyl)silane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **isopropoxy(phenyl)silane**, with a focus on its density. It also outlines standard experimental methodologies for the determination of density and viscosity for liquid organosilicon compounds. Furthermore, this guide illustrates the synthesis of **isopropoxy(phenyl)silane** and its functional role in chemical reactions.

Core Physical Properties

Isopropoxy(phenyl)silane is a colorless liquid organosilicon compound.^[1] It is recognized for its utility as a versatile coupling agent, surface modifier, and, notably, as an efficient stoichiometric reductant in various chemical transformations.^{[2][3]}

Data Presentation

The known quantitative physical property of **isopropoxy(phenyl)silane** is summarized in the table below.

Physical Property	Value
Density	0.926 g/mL[4]
Viscosity	Data not available
Refractive Index	n/D 1.4799
Molecular Weight	166.29 g/mol [1]
Form	Liquid

Experimental Protocols: Determination of Physical Properties

While specific experimental data for the viscosity of **isopropoxy(phenyl)silane** is not readily available in the literature, standard methodologies for determining the density and viscosity of liquid silanes are well-established.

Density Determination (Direct Measurement Method)

The density of a liquid like **isopropoxy(phenyl)silane** can be determined gravimetrically.

- Preparation: Ensure a volumetric flask (e.g., 10 mL or 25 mL) is clean and completely dry.
- Mass Measurement (Empty): Accurately measure the mass of the empty volumetric flask using an analytical balance.
- Filling: Carefully fill the volumetric flask with **isopropoxy(phenyl)silane** up to the calibration mark. Use a pipette for precise addition to the mark, ensuring the meniscus is read correctly.
- Mass Measurement (Filled): Remeasure the mass of the flask now containing the **isopropoxy(phenyl)silane**.
- Calculation: The density (ρ) is calculated by subtracting the mass of the empty flask from the mass of the filled flask to find the mass of the liquid, and then dividing by the known volume of the flask.

$$\rho = (\text{Mass}_{\text{filled}} - \text{Mass}_{\text{empty}}) / \text{Volume}_{\text{flask}}$$

Viscosity Determination (Ostwald Viscometer Method)

The viscosity of **isopropoxy(phenyl)silane** can be determined using a capillary viscometer, such as an Ostwald viscometer. This method compares the efflux time of the sample liquid to that of a reference liquid with a known viscosity (e.g., water).

- **Apparatus Setup:** Clean and dry the Ostwald viscometer thoroughly. Place it in a constant temperature water bath to ensure thermal equilibrium, as viscosity is highly temperature-dependent.
- **Reference Liquid Measurement:** Introduce a precise volume of the reference liquid into the viscometer. Using a pipette bulb, draw the liquid up through the capillary tube to a point above the upper timing mark.
- **Time Measurement (Reference):** Allow the liquid to flow down the capillary. Start a stopwatch precisely as the meniscus passes the upper timing mark and stop it as it passes the lower timing mark. Record this time (t_1).
- **Sample Liquid Measurement:** Clean the viscometer with a suitable solvent and dry it completely. Introduce the same volume of **isopropoxy(phenyl)silane**.
- **Time Measurement (Sample):** Repeat the timing measurement process for **isopropoxy(phenyl)silane** to get its efflux time (t_2).
- **Calculation:** The viscosity of the sample (η_2) is calculated using the known viscosity (η_1) and density (ρ_1) of the reference liquid, and the measured density of the sample (ρ_2), according to the following equation:

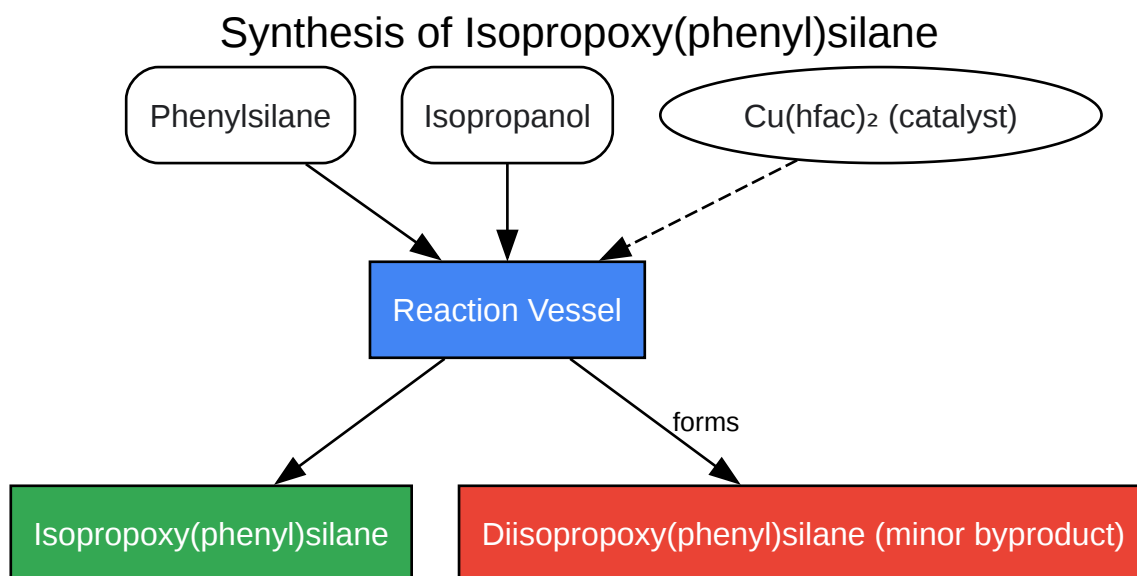
$$\eta_2 = (\rho_2 * t_2) / (\rho_1 * t_1) * \eta_1$$

Synthesis and Chemical Applications

Isopropoxy(phenyl)silane serves as a highly efficient stoichiometric reductant, particularly in metal-catalyzed radical hydrofunctionalization reactions.^{[2][3][5]} Its synthesis is achieved through the reaction of phenylsilane with isopropanol.

Synthesis of Isopropoxy(phenyl)silane

The synthesis of **isopropoxy(phenyl)silane** can be performed by adapting the procedure based on the reaction between phenylsilane and isopropanol, catalyzed by copper(II) hexafluoroacetylacetonate.[5]



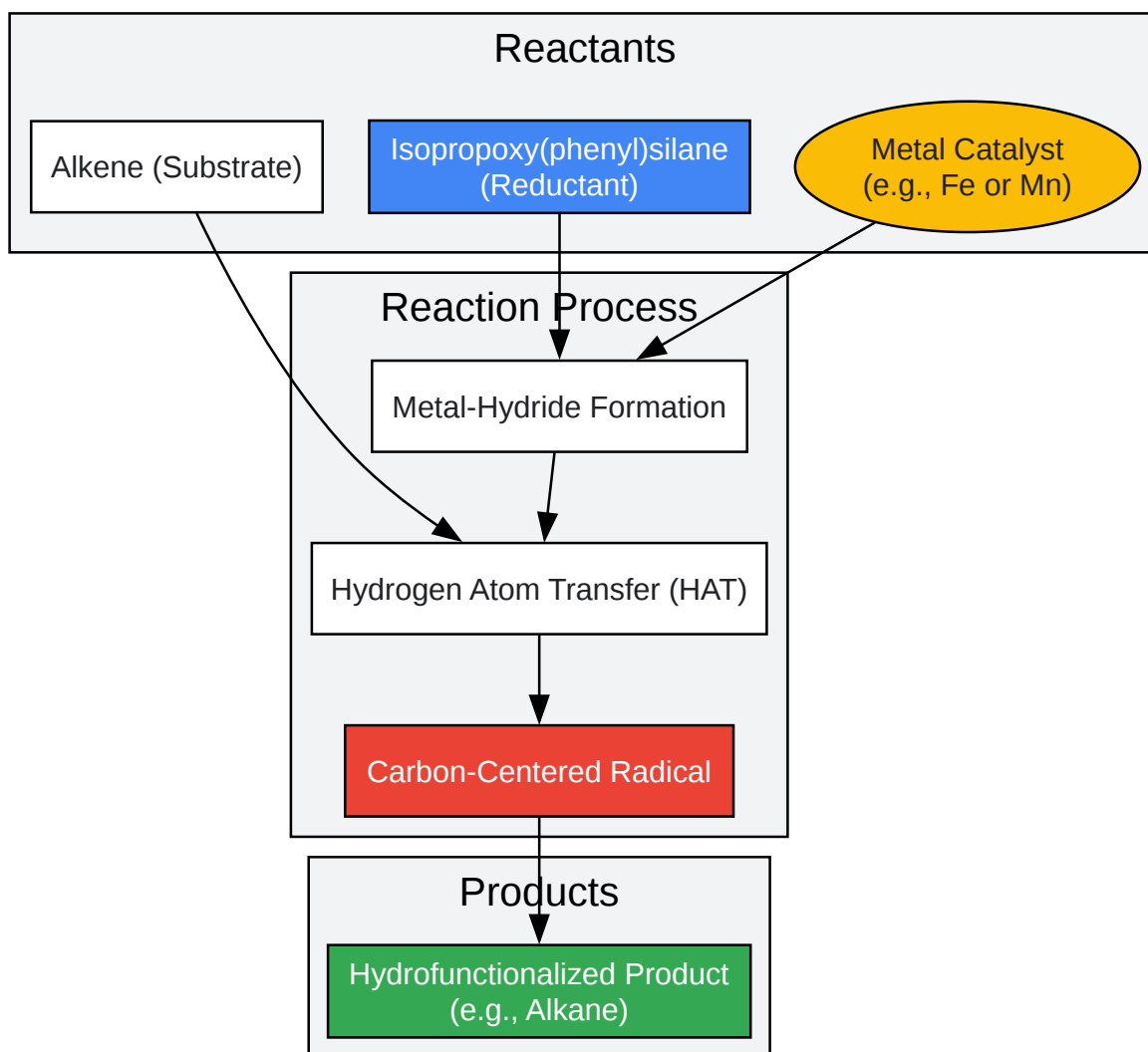
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Caption: Synthesis of **Isopropoxy(phenyl)silane**.

Role in Metal-Catalyzed Hydrogen Atom Transfer (HAT)

Isopropoxy(phenyl)silane is a superior reductant compared to phenylsilane in metal-catalyzed Hydrogen Atom Transfer (HAT) reactions.[2][5] It allows for lower catalyst loadings, reduced reaction temperatures, and broader solvent compatibility in processes like alkene reduction, hydration, and hydroamination.[2][3][5]

Role of Isopropoxy(phenyl)silane in HAT Reactions



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Caption: Workflow of a HAT reaction.

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- To cite this document: BenchChem. ["physical properties of isopropoxy(phenyl)silane density viscosity"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13348908#physical-properties-of-isopropoxy-phenyl-silane-density-viscosity]

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